

Personal protective equipment for handling (4-Chlorobutoxy)trimethylsilane

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Compound of Interest

Compound Name: (4-Chlorobutoxy)trimethylsilane

Cat. No.: B3047245

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Essential Safety and Handling Guide for (4-Chlorobutoxy)trimethylsilane

This guide provides crucial safety and logistical information for the proper handling and disposal of **(4-Chlorobutoxy)trimethylsilane** (CAS No. 13617-19-1). Researchers, scientists, and drug development professionals should adhere to these protocols to ensure personal safety and minimize laboratory hazards. This compound is a silane with a terminal chlorine, making it reactive, particularly with moisture, and requiring specific handling procedures.^{[1][2]}

Core Hazards

While a specific Safety Data Sheet (SDS) for **(4-Chlorobutoxy)trimethylsilane** was not located, data from structurally similar compounds like chlorotrimethylsilane indicate significant hazards. Users should assume this compound is:

- **Highly Flammable:** Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^{[3][4]}
- **Water Reactive:** Reacts violently with water and moisture, which can produce hazardous gases.^{[5][6]}
- **Corrosive:** Causes severe skin burns, eye damage, and is corrosive to the respiratory tract.^{[5][6][7]}

- Toxic: Harmful if swallowed, inhaled, or in contact with skin.[5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[6]	Protects against splashes and vapors that can cause severe eye damage.
Skin Protection	A complete chemical-resistant suit, flame-retardant and antistatic protective clothing should be worn.[6] Handle with chemical-resistant gloves (inspect before use).[6]	Prevents contact with skin, which can cause severe burns. [5][6]
Respiratory Protection	Work must be conducted in a chemical fume hood.[3][4] If vapors or aerosols are generated, a full-face supplied-air respirator or an air-purifying respirator with appropriate cartridges (e.g., type AXBEK) should be used.[6][8]	Protects against inhalation of corrosive and toxic vapors.[5] [6]
Footwear	Chemical-resistant, steel-toe boots or shoes are recommended.	Provides protection against spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and certified.
- Verify that a safety shower and eyewash station are readily accessible and functional.[4]

- Remove all potential ignition sources, including open flames, hot surfaces, and spark-producing equipment.[3][4][6]
- Use non-sparking tools and explosion-proof equipment.[3][4]
- Ground and bond all containers and receiving equipment to prevent static discharge.[3][4][5]

2. Handling the Chemical:

- Handle the compound under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[3][6]
- Do not open the container in a humid environment.
- Carefully unseal containers, as pressure may build up.[7]
- Avoid contact with skin, eyes, and clothing.[3][4][6]
- Do not breathe vapors or mists.[3][4][5]
- Do not eat, drink, or smoke in the handling area.[5]

3. Storage:

- Store in a locked, well-ventilated, and dry area designated for flammable and corrosive materials.[3][5]
- Keep the container tightly closed and stored under an inert atmosphere.[3][5][6]
- Store away from incompatible materials such as water, strong oxidizing agents, acids, bases, alcohols, amines, and aldehydes.[3]
- The recommended storage temperature is -20°C.[1]

Emergency Procedures

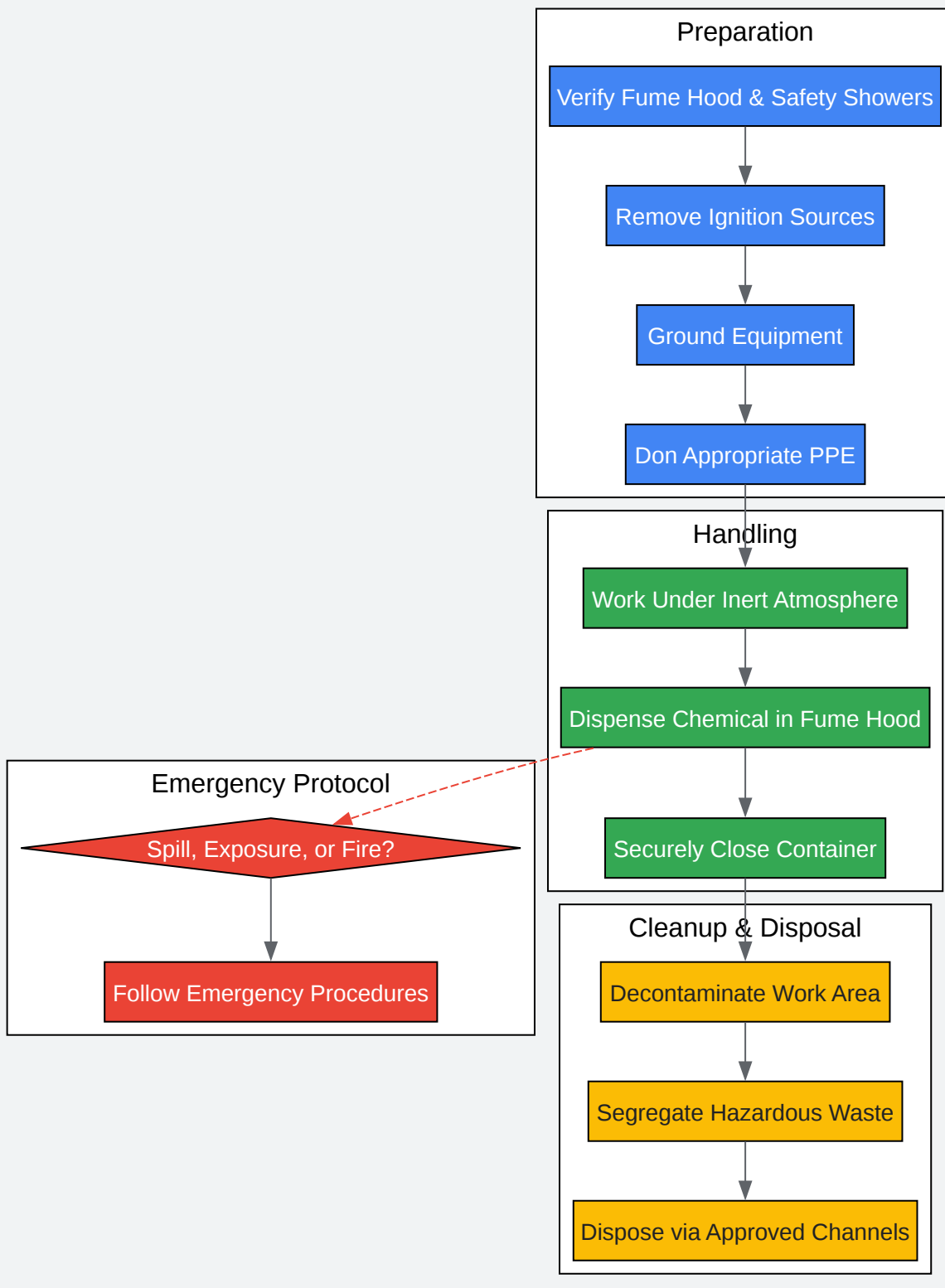
Exposure Type	Immediate Action
Inhalation	Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [4] [5] [9]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [3] [4] [5] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. [3] [4] [5] [6]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [4] [5] [6]
Spill	Evacuate the area and remove all ignition sources. [3] [6] Ventilate the area. Absorb the spill with inert, dry material (e.g., sand or Chemizorb®) and place it in a suitable, closed container for disposal. Do not use water to clean up. [3] [5] [6]
Fire	Use dry chemical, CO ₂ , or alcohol-resistant foam to extinguish. Do not use water. [4] [5] Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA). [3] [4]

Disposal Plan

- All waste, including the chemical itself and any contaminated materials (e.g., absorbent materials, gloves, and clothing), must be disposed of as hazardous waste.
- Place waste in a clearly labeled, sealed container.
- Dispose of the contents and container in accordance with all local, regional, and national regulations at an approved waste disposal plant.[\[3\]](#)[\[5\]](#)
- Do not allow the product to enter drains or waterways.[\[5\]](#)[\[6\]](#)

Workflow for Handling (4-Chlorobutoxy)trimethylsilane

Safe Handling Workflow for (4-Chlorobutoxy)trimethylsilane

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